

Essential Safety and Logistics for Handling Copper Methionine

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Compound of Interest

Compound Name: Copper methionine

Cat. No.: B13647792

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This guide provides comprehensive, procedural information for the safe handling, storage, and disposal of **Copper Methionine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personal safety and regulatory compliance in the laboratory.

Personal Protective Equipment (PPE)

When handling **Copper Methionine**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

- **Eye and Face Protection:** Always wear protective eyeglasses with side shields or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)
- **Skin Protection:** To prevent skin contact, wear chemical-resistant gloves (e.g., rubber) and a protective lab coat.[\[1\]](#)[\[2\]](#) Persons with a susceptibility to allergic reactions should not handle this material.[\[3\]](#)
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required.[\[1\]](#)[\[2\]](#)[\[4\]](#) However, in cases of insufficient ventilation or when dust generation is likely, a suitable NIOSH-approved respirator should be worn.[\[2\]](#)[\[5\]](#)

Operational Plan: Safe Handling Protocol

Follow these steps to ensure the safe handling of **Copper Methionine** in a laboratory setting.

- Ventilation: Always handle the product in a well-ventilated area.[4][6] Using explosion-proof general and local exhaust ventilation is recommended to control airborne concentrations.[3]
- Avoid Dust Formation: **Copper Methionine** is a solid that may form combustible dust concentrations in the air.[1][3] Minimize dust generation and accumulation during handling.[1]
- Prevent Contact: Take all necessary precautions to avoid direct contact with eyes, skin, and clothing.[1][3][6] Do not breathe the dust.[1][3]
- Hygiene Practices: Adhere to good industrial hygiene and safety practices.[1][2] Wash hands thoroughly after handling the material, and before eating, drinking, or smoking.[3][6] Contaminated work clothing should not be allowed out of the workplace.[7]

Quantitative Data Summary

The following tables summarize key quantitative data. Note that some data pertains to L-Methionine, a component of **Copper Methionine**, or a similar analogue, and should be used as a reference.

Table 1: Physical and Chemical Properties of L-Methionine

Property	Value
Physical State	Solid[1]
Appearance	White[1]
Solubility in Water	53.7 g/L @ 20 °C[1]
Melting Point	276 - 279 °C[1]

| pH | 5.5 - 6.5[1] |

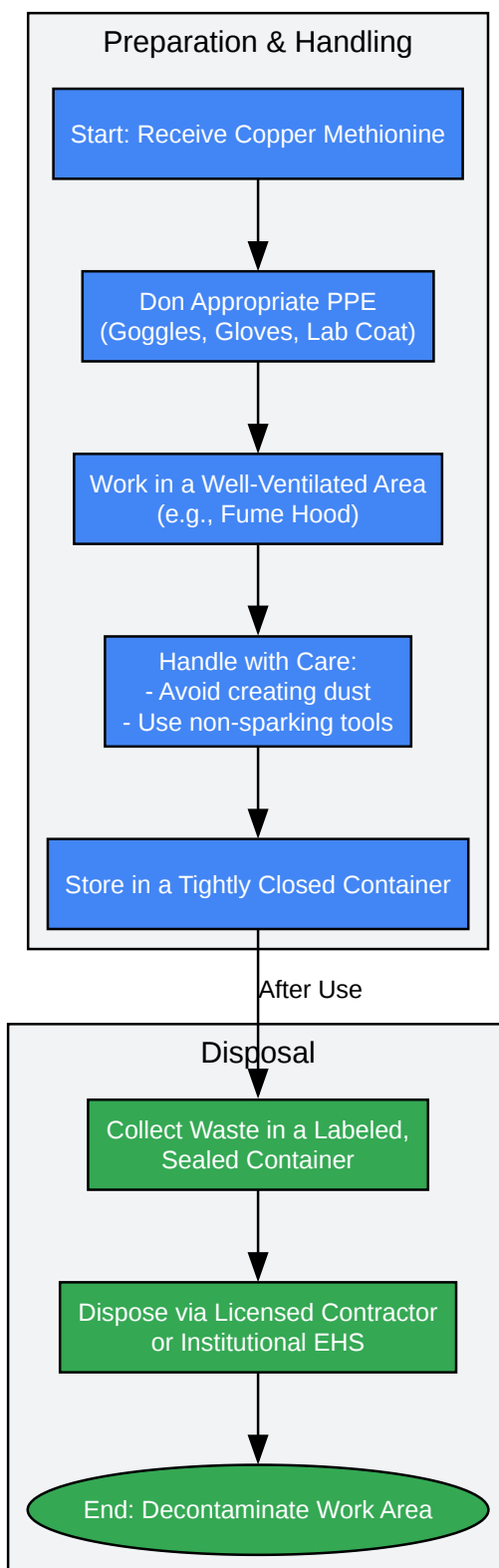
Table 2: Toxicological Data for **Copper Methionine** Hydroxy Analogue Chelate

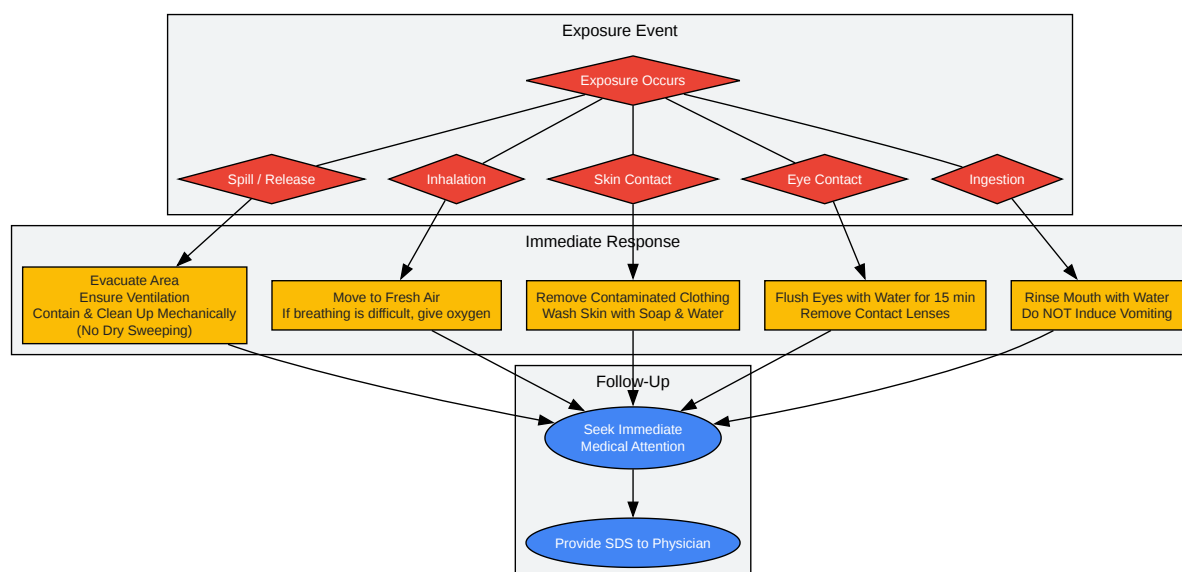
Test	Species	Value
LD50 (Oral)	Rat	300 - 500 mg/kg[3]
LD50 (Dermal)	Rat	> 2000 mg/kg[3]

| LC50 (Inhalation) | Rat | 1.07 - 2.12 mg/l (4 hours, Aerosolized dust)[3] |

Procedural Workflows

The following diagrams illustrate the necessary workflows for handling and emergency response.





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